

Application Notes and Protocols for Cyclanilide in Cotton Growth Management

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Compound of Interest

Compound Name: Cyclanilide

Cat. No.: B1669389

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These application notes provide a comprehensive overview of the field application rates and experimental protocols for **Cyclanilide**, a plant growth regulator used to manage cotton (*Gossypium hirsutum* L.) growth. **Cyclanilide** is primarily used in combination with other plant growth regulators, such as mepiquat chloride for vegetative growth control and ethephon for harvest aid purposes.^[1]

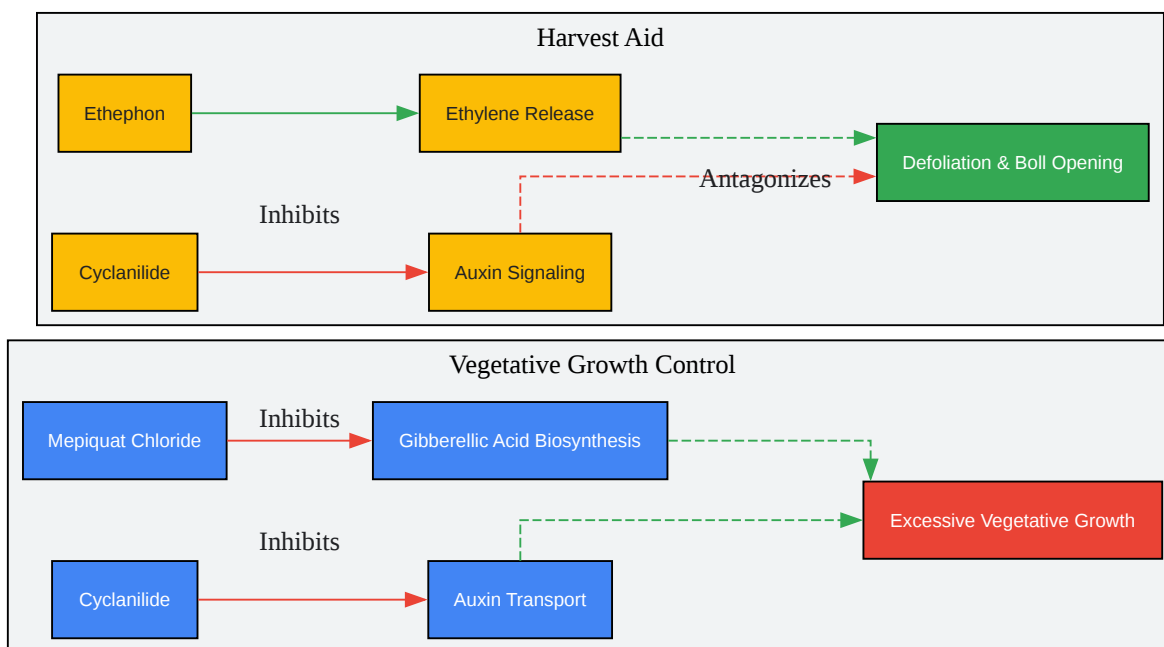
Mechanism of Action

Cyclanilide functions as an auxin transport inhibitor.^{[2][3]} By disrupting the normal flow of auxin, a key plant hormone, **cyclanilide** influences various growth processes. This inhibitory action is synergistic when combined with other plant growth regulators.

- **With Mepiquat Chloride:** Mepiquat chloride inhibits the biosynthesis of gibberellic acid, a hormone responsible for cell elongation.^[1] When combined with **cyclanilide**'s auxin transport inhibition, the result is a more potent suppression of vegetative growth, leading to a more compact plant architecture.^[4]
- **With Ethephon:** Ethephon releases ethylene, a hormone that promotes senescence, including defoliation and boll opening. **Cyclanilide** enhances the effects of ethephon, leading to more efficient and rapid defoliation and boll opening, which are crucial for a timely harvest.

Signaling Pathway

The following diagram illustrates the proposed mechanism of action for **cyclanilide** in conjunction with mepiquat chloride and ethephon in cotton.



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Caption: **Cyclanilide**'s dual-action mechanism in cotton growth management.

Field Application Rates

The application rates of **cyclanilide** are dependent on the intended purpose (vegetative growth control or harvest aid) and are always in combination with other active ingredients.

Vegetative Growth Management (in combination with Mepiquat Chloride)

Cyclanilide is commonly formulated with mepiquat chloride in products such as Stance® Plant Regulator. These formulations are applied to prevent excessive vegetative growth, which can lead to reduced boll rot, improved pesticide penetration, and more efficient harvesting.

Table 1: Application Rates of **Cyclanilide** + Mepiquat Chloride for Vegetative Growth Control

Product Formulation	Application Rate (Product)	Application Timing (Days After Sowing - DAS)	Primary Objective	Reference(s)
Cyclanilide 2.10% + Mepiquat Chloride 8.40% w/w SC	0.6 ml/L of water	50 and 70 DAS (based on plant monitoring)	Control vegetative growth	
Cyclanilide 2.10% + Mepiquat Chloride 8.40% w/w SC	0.9 ml/L of water	50 and 70 DAS (based on plant monitoring)	Control vegetative growth	
Cyclanilide 2.10% + Mepiquat Chloride 8.40% w/w SC	1.2 ml/L of water	50 and 70 DAS (based on plant monitoring)	Significant reduction in plant height and height-to-node ratio	
Stance® (Mepiquat Chloride + Cyclanilide)	2 - 4 oz/acre	Spiked with 16-24 oz/acre of 4.2% Mepiquat Chloride	Aggressive growth control	
Stance™ Plant Regulator (Mepiquat Chloride + Cyclanilide)	1.5 - 3 oz/acre	Early-low multiple rate strategies	Preventive plant growth regulation	

Harvest Aid (in combination with Ethephon)

As a harvest aid, **cyclanilide** is combined with ethephon in products like Finish® 6 Pro to promote boll opening, defoliation, and inhibit regrowth before harvest.

Table 2: Application Rates of **Cyclanilide** + Ethephon as a Harvest Aid

Product Formulation	Application Rate (Product)	Application Timing	Primary Objective	Reference(s)
FINISH™ (60 g cyclanilide + 480 g ethephon ai/L)	1.5 - 4.5 L/ha	When 50-60% of bolls are open	Promote boll opening and defoliation	
Finish 6 Pro (ethephon + cyclanilide)	1.33 - 2.33 pints/acre	Dependent on temperature and crop condition for defoliation and boll opening	Excellent boll opening and aids in defoliation	

Note: Application rates for FINISH™ are temperature-dependent, with higher rates required in cooler conditions.

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the efficacy of **cyclanilide** in cotton growth management.

Field Efficacy Trial for Vegetative Growth Control

Objective: To determine the effect of different application rates of **cyclanilide** in combination with mepiquat chloride on cotton vegetative growth, plant architecture, and yield.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of three replications.
- Plot Size: Typically 4 rows by 10-15 meters.

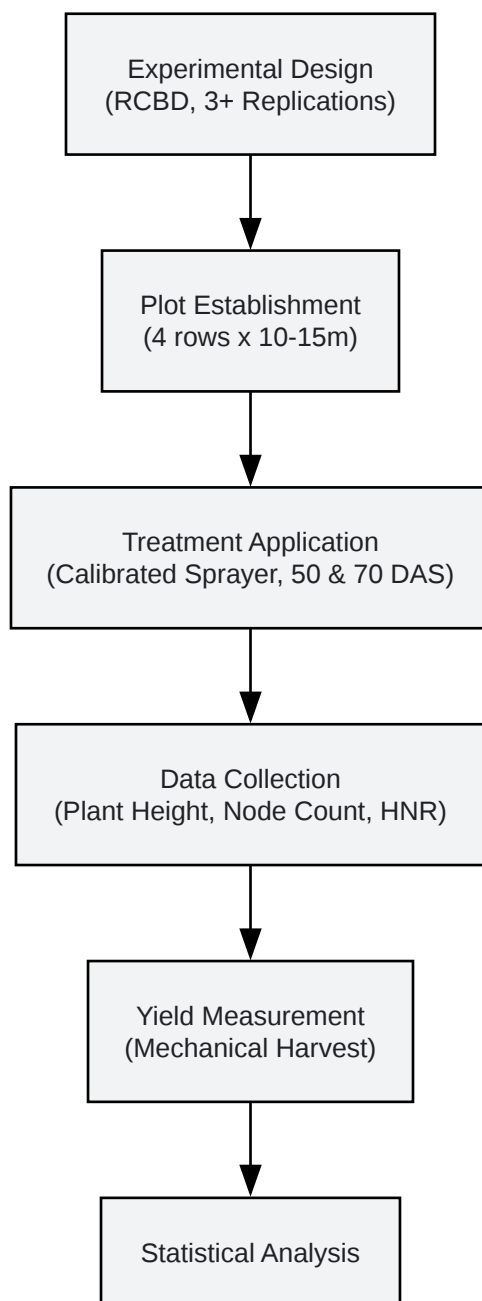
- Treatments:
 - Untreated Control
 - Mepiquat chloride alone at a standard rate.
 - Multiple rates of a **cyclanilide** + mepiquat chloride formulation (e.g., 0.6, 0.9, and 1.2 ml/L of water).
- Application:
 - Use a calibrated backpack sprayer or tractor-mounted sprayer to ensure uniform coverage.
 - Include a non-ionic surfactant at 0.25% v/v.
 - Apply at specified growth stages, such as 50 and 70 Days After Sowing (DAS), based on a plant monitoring approach.

Data Collection and Parameters Measured:

- Plant Height: Measure from the cotyledonary node to the terminal bud of 5-10 randomly selected plants per plot at regular intervals (e.g., before and after applications, and at the end of the season).
- Main Stem Nodes: Count the total number of nodes on the main stem of the same selected plants.
- Height-to-Node Ratio (HNR): Calculate by dividing the plant height by the number of main stem nodes. A lower HNR indicates more compact growth.
- Internode Length: Measure the length between the 4th and 5th nodes from the plant terminal to assess the current growth rate.
- Boll Retention: Count the number of bolls on the first and second positions of the sympodial branches.

- Yield: Mechanically harvest the center two rows of each plot and determine the seed cotton yield.

Experimental Workflow:



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Caption: Workflow for a field efficacy trial of **cyclanilide**.

Harvest Aid Efficacy Trial

Objective: To evaluate the efficacy of **cyclanilide** in combination with ethephon on cotton defoliation, boll opening, and regrowth inhibition.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with 3-6 replications.
- Plot Size: 4 rows by 10-15 meters.
- Treatments:
 - Untreated Control
 - Ethephon alone at various rates.
 - **Cyclanilide** + ethephon formulation at various rates (e.g., 1.5 to 4.5 L/ha).
 - Tank mixtures with other defoliant like thidiazuron.
- Application:
 - Apply when the crop has reached maturity, typically at 60% open bolls or when there are four or fewer nodes above the highest cracked boll (NACB).
 - Use a spray volume of 150-300 L/ha.

Data Collection and Parameters Measured:

- Percent Defoliation: Visually estimate the percentage of leaves that have dropped from the plants in the center two rows of each plot at 7 and 14 days after treatment (DAT).
- Percent Open Bolls: Count the number of open and closed mature bolls on a subset of plants in each plot to determine the percentage of open bolls at 7 and 14 DAT.
- Regrowth Assessment: Visually rate the amount of new vegetative growth on a scale of 0 (no regrowth) to 100 (complete regrowth) at 14 and 21 DAT.

- Leaf Stick: Assess the degree to which desiccated leaves remain attached to the plant.

Conclusion

Cyclanilide is a valuable tool for cotton growth management when used appropriately in combination with other plant growth regulators. For vegetative growth control, its synergistic action with mepiquat chloride allows for effective management of plant height and architecture. As a harvest aid, its combination with ethephon promotes efficient defoliation and boll opening. The provided application rates and experimental protocols offer a foundation for researchers and professionals to conduct further studies and optimize the use of **cyclanilide** in various cotton production systems.

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